

What is Piracetam-d8 and its chemical structure?

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Compound of Interest

Compound Name: Piracetam-d8

Cat. No.: B589048

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Piracetam-d8: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Piracetam-d8**, the deuterated analog of the nootropic agent Piracetam. This document details its chemical structure, physicochemical properties, and relevant analytical methodologies, making it an essential resource for professionals in pharmaceutical research and development.

Introduction to Piracetam-d8

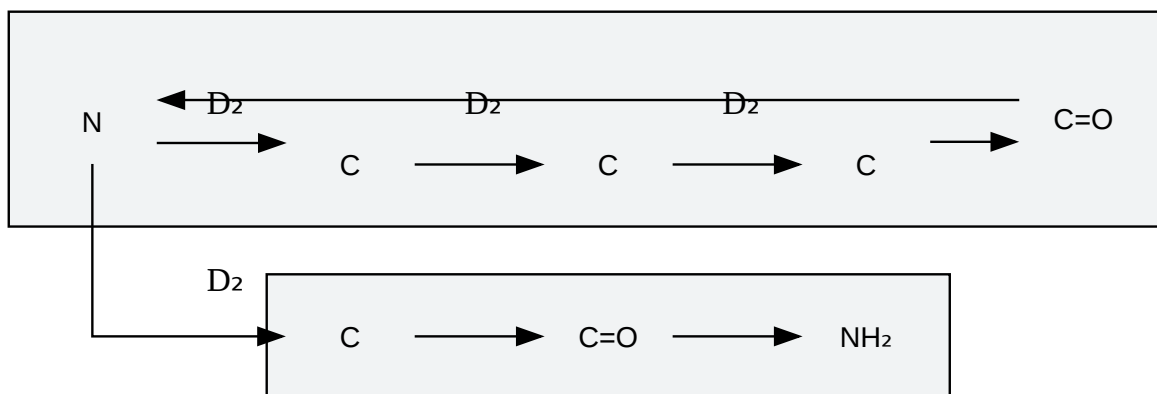
Piracetam-d8 is the deuterium-labeled version of Piracetam, a cyclic derivative of the neurotransmitter gamma-aminobutyric acid (GABA)[1]. While Piracetam itself is known for its cognitive-enhancing effects, **Piracetam-d8** is primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Piracetam. The substitution of hydrogen with deuterium atoms provides a distinct mass signature for mass spectrometry-based detection, allowing for precise quantification of the non-deuterated drug in biological matrices.

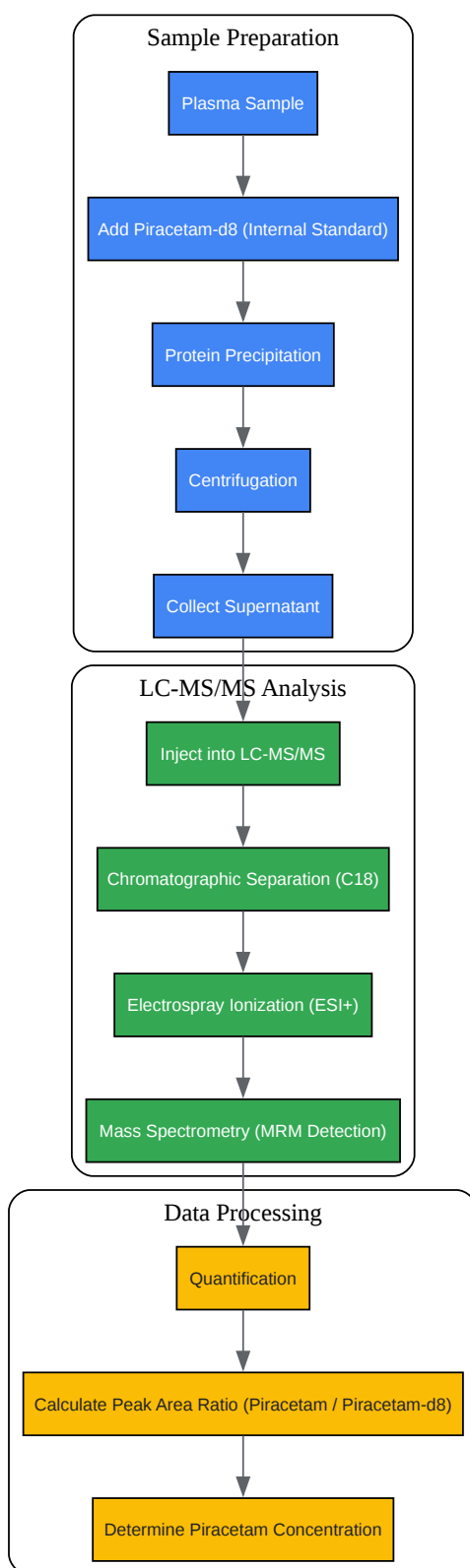
Chemical Structure and Properties

The chemical structure of **Piracetam-d8** is identical to that of Piracetam, with the exception of eight hydrogen atoms being replaced by deuterium.

IUPAC Name: 2,2-dideuterio-2-(2,2,3,3,4,4-hexadeuterio-5-oxopyrrolidin-1-yl)acetamide[2][3]

The deuterium atoms are located on the pyrrolidone ring and the adjacent acetamide side chain, as depicted in the diagram below.





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